

# A Technical Guide to the Physicochemical Properties of 4-Fluorobenzhydrol

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## Compound of Interest

Compound Name: 4-Fluorobenzhydrol

Cat. No.: B154427

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## Abstract

**4-Fluorobenzhydrol** is a fluorinated aromatic alcohol that serves as a key intermediate in the synthesis of various pharmaceutical compounds. Its physicochemical properties are critical for its handling, reaction optimization, and understanding its role in synthetic chemistry. This technical guide provides a comprehensive overview of the known physicochemical properties of **4-Fluorobenzhydrol**, detailed experimental protocols for their determination, and a workflow for its synthesis.

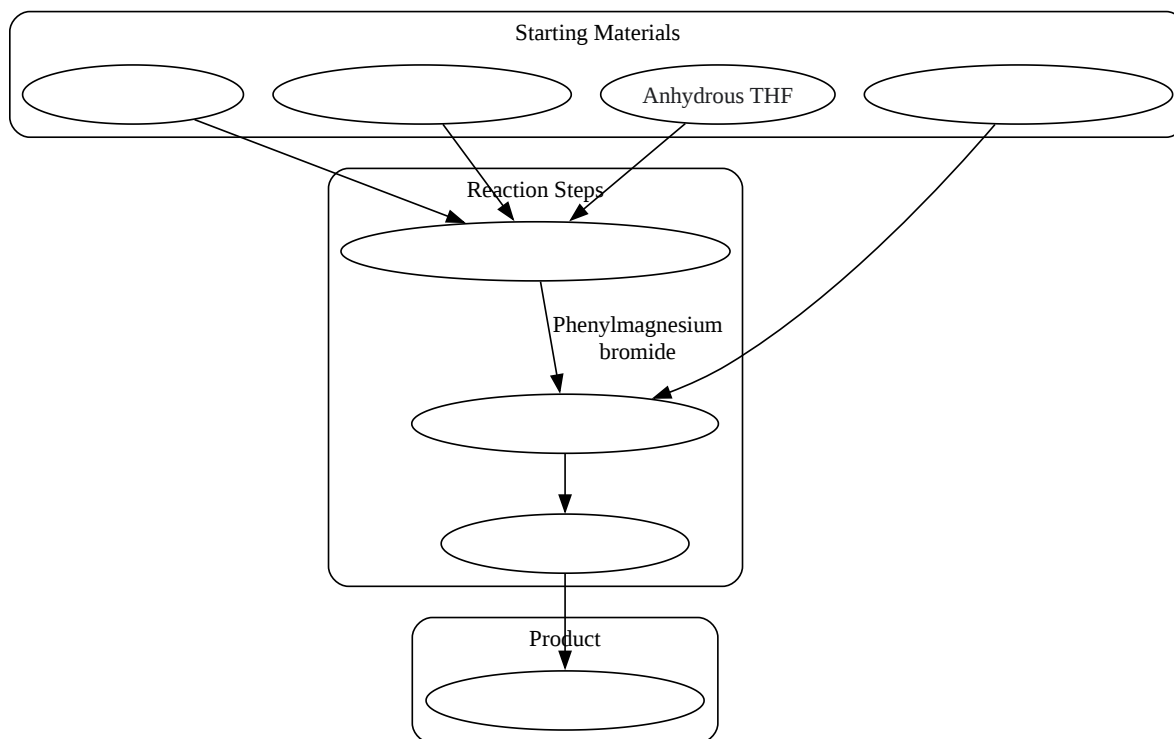
## Physicochemical Properties

The physicochemical properties of **4-Fluorobenzhydrol** (CAS No: 365-22-0) are summarized in the table below. These properties are essential for its application in chemical synthesis and drug design.

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>11</sub> FO	[1]
Molecular Weight	202.22 g/mol	[1][2]
Melting Point	82-84 °C	[3]
Boiling Point	317.7 °C at 760 mmHg	[2][3][4]
Density	1.18 g/cm <sup>3</sup>	[3][4]
Refractive Index	1.581	[3][4]
Solubility	Slightly soluble in water; Soluble in ethanol and dimethylformamide.	[3]
logP (calculated)	2.90740	[2]
Vapor Pressure	0.000159 mmHg at 25°C	[3][4]
Flash Point	176.5 °C	[3][4]
Appearance	White crystalline solid	[3]

## Synthesis of 4-Fluorobenzhydrol

**4-Fluorobenzhydrol** can be synthesized through various methods, with a common approach being the Grignard reaction between phenylmagnesium bromide and 4-fluorobenzaldehyde.



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## References

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